

An In-depth Technical Guide to Hexanedioic Acid Derivatives

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Compound of Interest

Compound Name: 2-Acetoxyhexanedioic acid

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This technical guide provides a detailed overview of the physicochemical properties of hexanedioic acid and its derivatives, with a focus on compounds related to the requested **2-acetoxyhexanedioic acid**. Due to a lack of specific data for **2-acetoxyhexanedioic acid** in publicly available chemical databases, this document focuses on providing comprehensive information on closely related and more extensively studied analogues.

Physicochemical Data of Hexanedioic Acid and Its Derivatives

A direct CAS number and molecular weight for **2-acetoxyhexanedioic acid** could not be identified from available resources, suggesting it is not a commonly cataloged compound. However, the properties of adipic acid (hexanedioic acid) and its other derivatives at the 2-position are well-documented and provide a valuable reference.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Adipic Acid	124-04-9[1][2]	C ₆ H ₁₀ O ₄ [1][2]	146.14[1]
2-Hydroxyadipic Acid	18294-85-4[3]	C ₆ H ₁₀ O ₅ [3]	162.1[3]
2-Oxadipic Acid	3184-35-8[4]	C ₆ H ₈ O ₅ [4]	160.12[4]

Note: The molecular weight of the theoretical **2-acetoxyhexanedioic acid** ($C_8H_{12}O_6$) would be approximately 204.18 g/mol, based on the addition of an acetyl group to 2-hydroxyadipic acid.

Adipic Acid: The Parent Compound

Adipic acid, or hexanedioic acid, is a white crystalline solid that serves as a fundamental building block in various industrial and biological processes.^[2] It is a dicarboxylic acid, meaning it possesses two carboxylic acid functional groups.^[1]

Key Properties of Adipic Acid:

- IUPAC Name: Hexanedioic acid^[1]
- Melting Point: 152.1 °C^[2]
- Boiling Point: 337.5 °C^[2]
- Solubility: Soluble in water, with increasing solubility at higher temperatures.^[2] It is also soluble in methanol and ethanol.^[2]

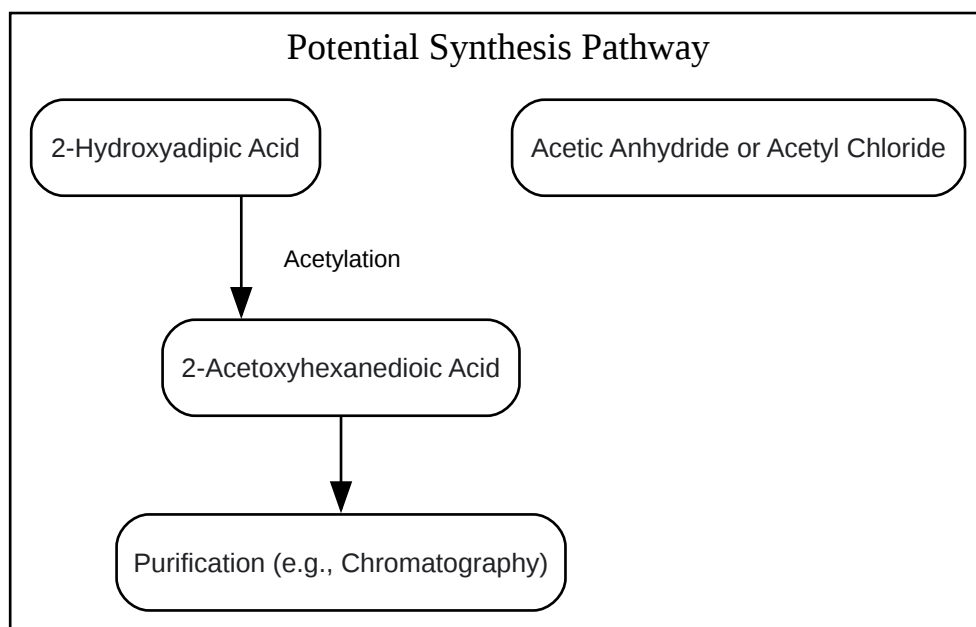
From an industrial standpoint, adipic acid is a crucial monomer for the production of nylon-6,6 and polyurethanes.^[2] In a biological context, derivatives of adipic acid are metabolites in the degradation pathways of lysine and tryptophan.

Experimental Considerations

Due to the absence of specific literature on **2-acetoxyhexanedioic acid**, experimental protocols for its synthesis, purification, or use in biological assays are not available. However, general methodologies for the synthesis of related compounds can be inferred.

Hypothetical Synthesis Workflow for **2-Acetoxyhexanedioic Acid**:

The synthesis of **2-acetoxyhexanedioic acid** would likely start from a precursor such as 2-hydroxyadipic acid or 2-oxoadipic acid. A potential synthetic route is outlined in the diagram below.



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Caption: Hypothetical synthesis of **2-acetoxyhexanedioic acid**.

General Experimental Protocol for Acetylation:

A general protocol for the acetylation of a hydroxyl group on a dicarboxylic acid would involve the following steps:

- **Dissolution:** The starting material (e.g., 2-hydroxyadipic acid) is dissolved in a suitable aprotic solvent.
- **Reagent Addition:** An acetylating agent, such as acetic anhydride or acetyl chloride, is added to the solution, often in the presence of a base to neutralize the acidic byproduct.
- **Reaction:** The reaction mixture is stirred, potentially with heating, for a period sufficient to ensure complete conversion.
- **Workup:** The reaction is quenched, and the product is extracted into an organic solvent. The organic layer is then washed to remove impurities.

- Purification: The crude product is purified using techniques such as column chromatography or recrystallization to yield the pure **2-acetoxyhexanedioic acid**.

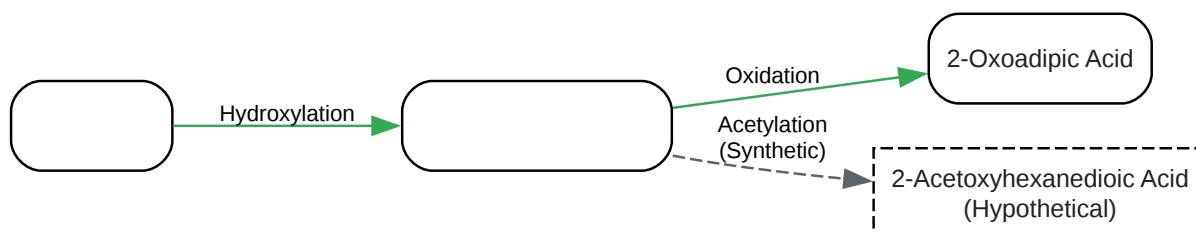
Note: This is a generalized protocol and would require optimization for the specific substrate.

Signaling Pathways and Biological Activity

There is no available information regarding the signaling pathways or specific biological activities of **2-acetoxyhexanedioic acid**. Research into the biological roles of related dicarboxylic acids, such as 2-hydroxyadipic acid and 2-oxoadipic acid, is ongoing. For instance, elevated urinary levels of 2-hydroxyadipic acid are observed in patients with 2-ketoadipic aciduria, a metabolic disorder affecting the breakdown of lysine, hydroxylysine, and tryptophan. [3]

Logical Relationship of Adipic Acid Derivatives in Metabolism:

The diagram below illustrates the general relationship between adipic acid and its 2-substituted derivatives in a metabolic context.



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Caption: Metabolic relationship of adipic acid derivatives.

This guide provides a summary of the available information for compounds closely related to **2-acetoxyhexanedioic acid**. Researchers interested in this specific molecule may need to undertake its synthesis and characterization as a novel compound.

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References

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